

physical and chemical properties of cis-1,2-Cyclohexanedicarboxylic acid

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Compound of Interest

Compound Name: *cis-1,2-Cyclohexanedicarboxylic acid*

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An In-depth Technical Guide to cis-1,2-Cyclohexanedicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **cis-1,2-cyclohexanedicarboxylic acid**, a valuable building block in organic synthesis and medicinal chemistry. The information is presented to support research and development activities, with a focus on quantitative data, experimental methodologies, and key chemical transformations.

Physical and Chemical Properties

cis-1,2-Cyclohexanedicarboxylic acid is a white, crystalline solid at room temperature.^[1] Its cyclic structure and the cis-orientation of the two carboxylic acid groups influence its physical properties and chemical reactivity.

Identification and General Properties

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| IUPAC Name | (1R,2S)-cyclohexane-1,2-dicarboxylic acid | [1] |
| Synonyms | cis-Hexahydrophthalic acid | [2] |
| CAS Number | 610-09-3 | [1] |
| Molecular Formula | C ₈ H ₁₂ O ₄ | [2] |
| Molecular Weight | 172.18 g/mol | [2] |
| Appearance | White crystalline powder | [1] |

Quantitative Physical Data

The following table summarizes key quantitative physical properties of **cis-1,2-cyclohexanedicarboxylic acid**.

| Property | Value | Unit | Reference(s) |
|------------------|-------------------------|-------------------|--------------|
| Melting Point | 188 - 192 | °C | [2] |
| Boiling Point | 262.49 (rough estimate) | °C | [2] |
| Density | 1.2104 (rough estimate) | g/cm ³ | [2] |
| Water Solubility | >2 (at 20 °C) | g/L | [2] |
| pKa ₁ | 4.34 (at 20 °C) | [2] | |
| pKa ₂ | 6.76 (at 20 °C) | [2] | |
| Flash Point | 250 | °C | [2] |

Solubility Profile

| Solvent | Solubility | Reference(s) |
|----------|------------|--------------|
| Benzene | Soluble | [2] |
| Ethanol | Soluble | [2] |
| Methanol | Soluble | [2] |
| Ether | Soluble | [2] |

Chemical Reactivity and Transformations

The two carboxylic acid groups in a cis configuration allow for specific intramolecular reactions, in addition to typical carboxylic acid chemistry.

Anhydride Formation

Upon heating, **cis-1,2-cyclohexanedicarboxylic acid** readily undergoes intramolecular dehydration to form the corresponding cyclic anhydride. This is a key reaction that distinguishes it from its trans-isomer.

Caption: Dehydration of the diacid to form the cyclic anhydride.

Fischer Esterification

Like other carboxylic acids, **cis-1,2-cyclohexanedicarboxylic acid** can be esterified by reaction with an alcohol in the presence of an acid catalyst. The reaction proceeds to form the corresponding diester.

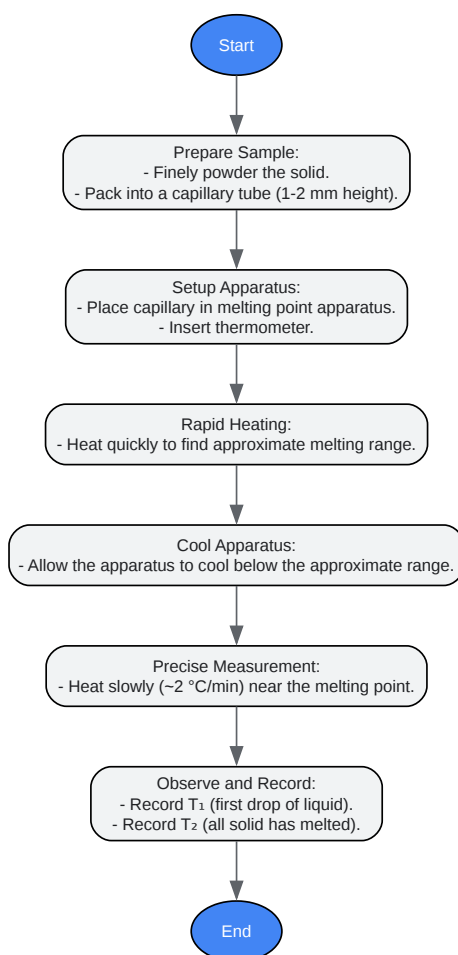
Caption: Fischer esterification of the diacid to form a diester.

Experimental Protocols

The following sections detail generalized protocols for the determination of key physical properties and for performing common chemical transformations.

Melting Point Determination

The melting point provides a quick assessment of purity. A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.[3]



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Caption: Workflow for melting point determination.

Methodology:

- **Sample Preparation:** A small amount of dry **cis-1,2-cyclohexanedicarboxylic acid** is finely powdered.[4] The open end of a capillary tube is pushed into the powder to pack a small amount (1-2 mm in height) into the sealed end.[4]
- **Apparatus Setup:** The capillary tube is placed into a melting point apparatus alongside a calibrated thermometer.[3][5]
- **Determination:** The apparatus is heated slowly and steadily.[6] The temperature at which the first drop of liquid appears (T₁) and the temperature at which the entire sample becomes a clear liquid (T₂) are recorded.[4] This range, T₁-T₂, is the melting point range. For high

accuracy, a preliminary rapid heating can be done to find an approximate range, followed by a slow, careful determination.[3]

pKa Determination by Potentiometric Titration

The two acid dissociation constants (pK_{a1} and pK_{a2}) can be determined by titrating a solution of the diacid with a strong base and monitoring the pH.

Methodology:

- **Solution Preparation:** A precise mass of **cis-1,2-cyclohexanedicarboxylic acid** is dissolved in deionized, carbonate-free water to create a solution of known concentration (e.g., 0.01 M).
- **Titration Setup:** The solution is placed in a beaker with a magnetic stirrer. A calibrated pH electrode is immersed in the solution.[7] A burette containing a standardized strong base (e.g., 0.1 M NaOH) is positioned over the beaker.[7]
- **Titration:** The base is added in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded.[7]
- **Data Analysis:** The pH is plotted against the volume of base added. The resulting titration curve will show two equivalence points. The pH at the half-equivalence points corresponds to the pK_a values. The first half-equivalence point gives pK_{a1} , and the second gives pK_{a2} .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. For **cis-1,2-cyclohexanedicarboxylic acid**, key absorptions include the broad O-H stretch of the carboxylic acid and the sharp C=O stretch.

Methodology (Thin Solid Film):

- **Sample Preparation:** A small amount (approx. 50 mg) of the solid is dissolved in a few drops of a volatile solvent like acetone or methylene chloride.[8]
- **Film Deposition:** A drop of this solution is placed on the surface of an IR-transparent salt plate (e.g., NaCl). The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.[8]

- Spectral Acquisition: The plate is placed in the sample holder of an FT-IR spectrometer, and the spectrum is recorded.[8] If peaks are too intense, the film can be made thinner by cleaning the plate and using a more dilute solution.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Methodology:

- Sample Preparation: Approximately 5-10 mg of the compound is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6 , D_2O) in an NMR tube.[9] Tetramethylsilane (TMS) is often used as an internal standard (0 ppm).[10]
- Data Acquisition: The NMR tube is placed in the spectrometer. 1H NMR and ^{13}C NMR spectra are acquired.[9] The acidic protons of the carboxylic acid groups typically appear as a broad singlet far downfield in the 1H NMR spectrum.[10]

Safety and Handling

cis-1,2-Cyclohexanedicarboxylic acid is classified as an irritant.

- Hazard Statements: Causes skin irritation and serious eye irritation.[2]
- Precautionary Measures:
 - Wear protective gloves, eye protection, and face protection.
 - Wash skin thoroughly after handling.
 - Avoid breathing dust.
 - Store in a cool, dry, well-ventilated area in a tightly sealed container.

In case of contact with eyes, rinse cautiously with water for several minutes. If skin irritation occurs, seek medical advice.[2]

This document is intended for informational purposes for trained professionals and does not constitute a comprehensive safety data sheet (SDS). Always consult the full SDS before handling this chemical.

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